

Application Notes and Protocols for the Methylation of 4-bromo-6-methylphenol

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Compound of Interest

Compound Name: 4-Bromo-2-methoxy-6-methylphenol

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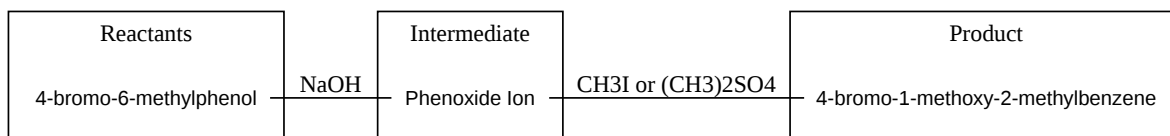
For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the experimental procedure for the methylation of 4-bromo-6-methylphenol to synthesize 4-bromo-1-methoxy-2-methylbenzene. The protocol is based on the principles of the Williamson ether synthesis, a robust and widely used method for preparing ethers.[\[1\]](#)[\[2\]](#)[\[3\]](#)

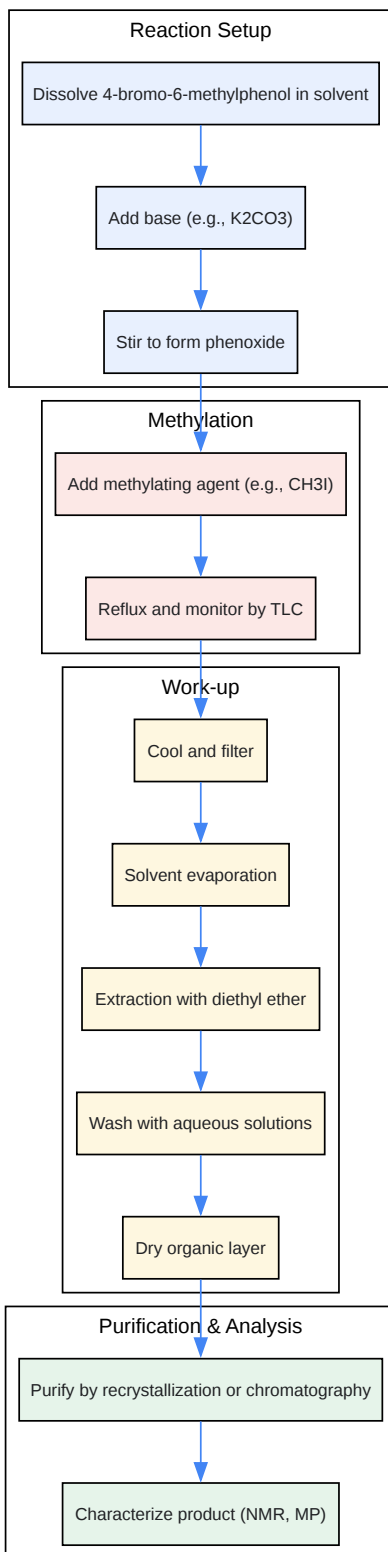
Introduction

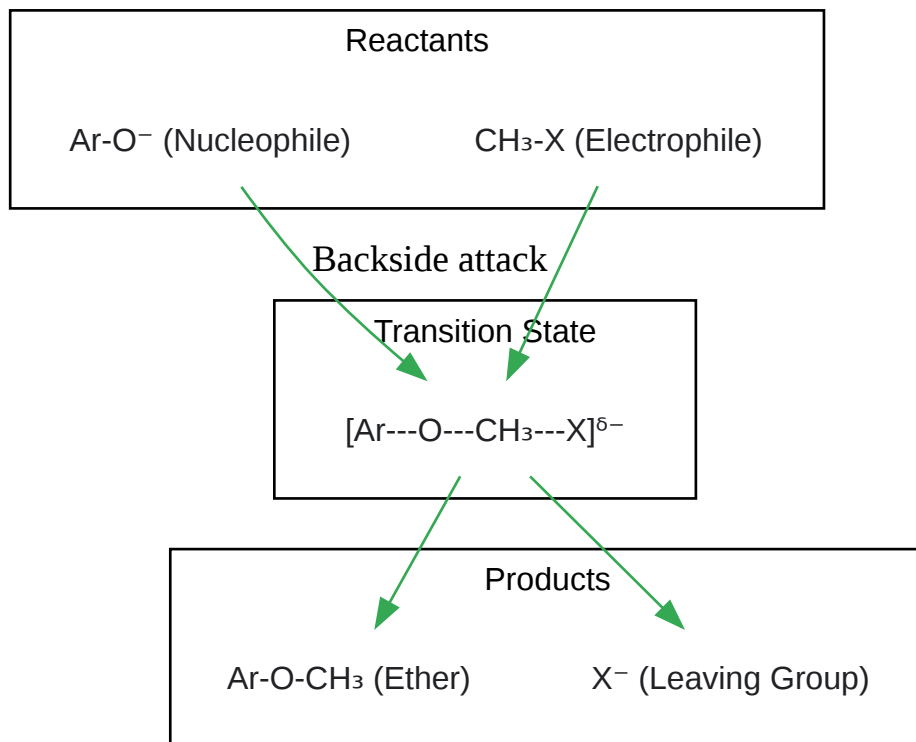
The methylation of phenols is a fundamental transformation in organic synthesis, crucial for the preparation of a wide range of chemical intermediates and active pharmaceutical ingredients. The Williamson ether synthesis offers a reliable method for this conversion, proceeding via an SN2 mechanism.[\[1\]](#)[\[2\]](#)[\[4\]](#) This reaction involves the deprotonation of the phenol to form a more nucleophilic phenoxide ion, which then attacks an electrophilic methylating agent, such as dimethyl sulfate or methyl iodide, to form the corresponding ether.[\[1\]](#)[\[2\]](#)[\[5\]](#) In this application note, we detail a protocol for the methylation of 4-bromo-6-methylphenol, a substituted phenol, to yield 4-bromo-1-methoxy-2-methylbenzene.

Reaction Scheme



Experimental Workflow for Methylation



S_N2 Mechanism of Methylation

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